

UBP 302 In Vivo Administration Guide: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *UBP 302*

Cat. No.: *B1682675*

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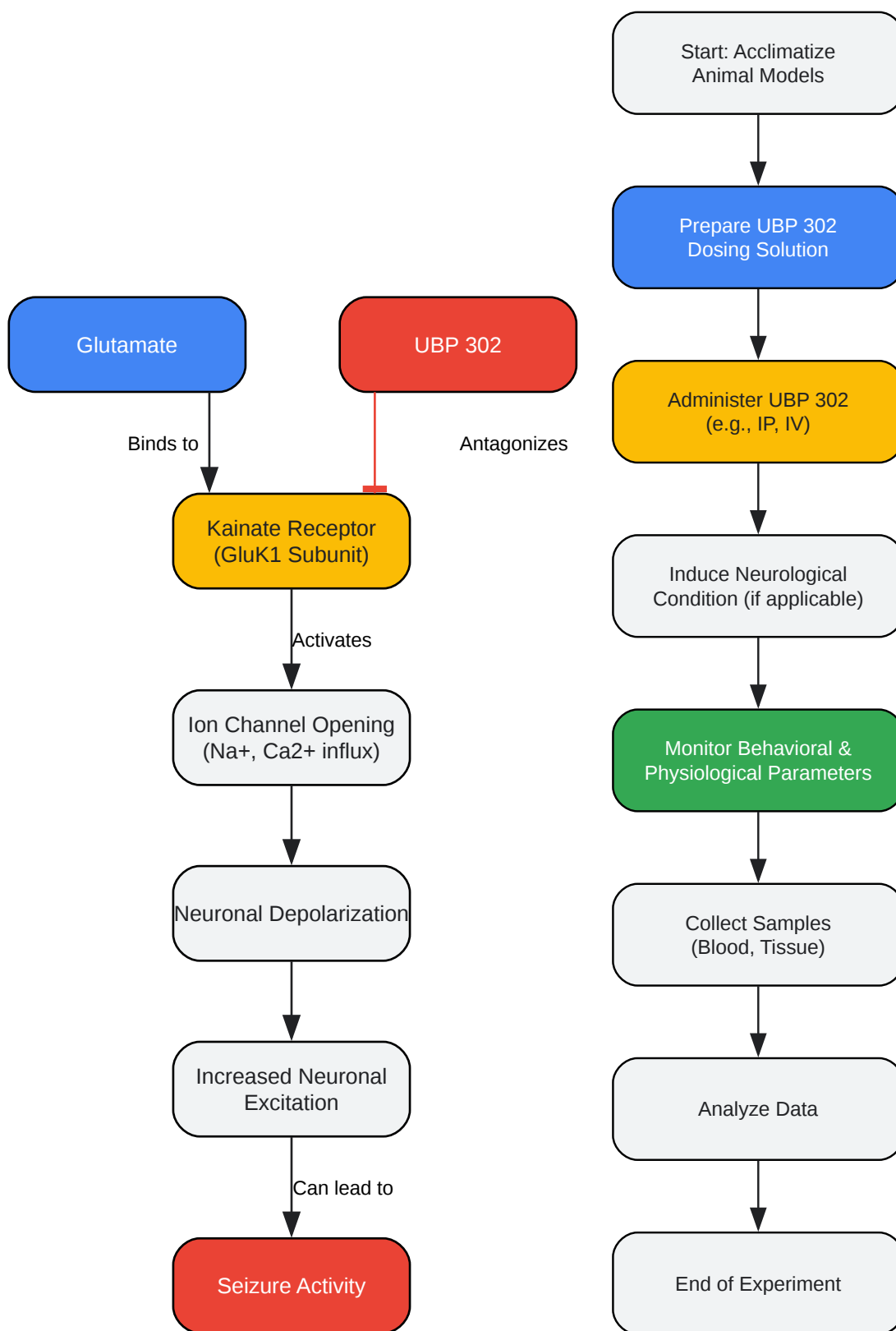
Introduction

UBP 302 is a potent and selective antagonist of the GluK1 (formerly GluR5) subunit-containing kainate receptors. Its ability to modulate glutamatergic neurotransmission makes it a valuable tool for in vivo research in various neurological disorders. This document provides a guide for the in vivo administration of **UBP 302**, summarizing available data and presenting experimental protocols.

Mechanism of Action

UBP 302 selectively blocks ionotropic glutamate receptors of the kainate subtype that contain the GluK1 subunit. These receptors are involved in excitatory synaptic transmission and their modulation can impact neuronal excitability. The primary mechanism of **UBP 302** involves the inhibition of glutamate-induced neuronal depolarization and subsequent signaling cascades.

Signaling Pathway of Glutamate and the Action of UBP 302



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com